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preventing WEHI-345 precipitation in aqueous solutions

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Compound of Interest		
Compound Name:	WEHI-345	
Cat. No.:	B611805	Get Quote

WEHI-345 Technical Support Center

Welcome to the technical support center for **WEHI-345**, a potent and selective RIPK2 kinase inhibitor. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the effective use of **WEHI-345** and to troubleshoot common issues, particularly its precipitation in aqueous solutions during experiments.

Frequently Asked Questions (FAQs)

Q1: What is WEHI-345 and what is its mechanism of action?

A1: **WEHI-345** is a small molecule inhibitor of Receptor-Interacting Protein Kinase 2 (RIPK2), with an IC₅₀ of 0.13 μM.[1][2][3] It functions by binding to the kinase domain of RIPK2, which in turn delays the ubiquitylation of RIPK2 and subsequent activation of the NF-κB signaling pathway that is triggered by the nucleotide-binding oligomerization domain (NOD) receptors.[1] [4][5] This inhibitory action prevents the production of pro-inflammatory cytokines, making **WEHI-345** a valuable tool for studying inflammatory diseases.[4][5]

Q2: What are the primary research applications of **WEHI-345**?

A2: **WEHI-345** is primarily utilized in immunology and cancer research to investigate the roles of NOD-like receptor and RIPK2 signaling in inflammation and disease. It has been used in studies of inflammatory conditions such as experimental autoimmune encephalomyelitis (EAE), a model for multiple sclerosis.[1]



Q3: In which solvents is WEHI-345 soluble?

A3: **WEHI-345** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF). It is reported to be only slightly soluble in ethanol and is considered insoluble in water.[6]

Q4: How should I store WEHI-345?

A4: **WEHI-345** powder should be stored at -20°C for long-term stability (up to 3 years).[7] Stock solutions in DMSO can be stored at -80°C for up to 2 years or at -20°C for up to 1 year.[1][7] To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.[1][8]

Troubleshooting Guide: Preventing WEHI-345 Precipitation

A common challenge encountered when working with **WEHI-345** is its tendency to precipitate when diluted into aqueous solutions such as cell culture media or phosphate-buffered saline (PBS). This is primarily due to its low aqueous solubility.

Problem: My **WEHI-345** precipitated after I diluted my DMSO stock solution into my aqueous experimental buffer.

This phenomenon, often referred to as "solvent shock," occurs when a compound dissolved in a high-concentration organic solvent is rapidly transferred to an aqueous environment where it is less soluble.

Solutions:

- Optimize the Dilution Protocol:
 - Avoid Direct Dilution: Do not add a highly concentrated DMSO stock solution directly into a large volume of aqueous media. This sudden change in solvent polarity is a primary cause of precipitation.
 - Perform Intermediate Dilutions: A crucial step is to first create an intermediate dilution of the DMSO stock in a smaller volume of pre-warmed (37°C) cell culture medium or PBS.



This gradual dilution helps to prevent the compound from crashing out of solution.

- Slow Addition and Mixing: Add the WEHI-345 stock solution dropwise to the pre-warmed aqueous medium while gently swirling. This facilitates rapid and uniform mixing.
- Control Experimental Conditions:
 - Pre-warm the Medium: Ensure your cell culture medium or buffer is pre-warmed to 37°C
 before adding the inhibitor. Many compounds are less soluble at lower temperatures.
 - Maintain Optimal pH: The pH of the medium should be stable and within the optimal physiological range (typically 7.2-7.4), as pH fluctuations can affect compound solubility.
 - Consider Serum Concentration: Serum proteins can sometimes aid in solubilizing hydrophobic compounds. If you are working in low-serum or serum-free conditions, you may be more prone to solubility issues.
- Manage Final Concentrations:
 - Limit Final DMSO Concentration: To minimize solvent-induced cytotoxicity and solubility issues, the final concentration of DMSO in your cell culture should be kept as low as possible, ideally below 0.1% and not exceeding 0.5%.
 - Work Below the Solubility Limit: If precipitation persists, it may be necessary to lower the final working concentration of WEHI-345 in your experiment.

Problem: I see particulate matter in my **WEHI-345** stock solution.

Solutions:

- Inspect the Stock Solution: Before each use, visually inspect your DMSO stock solution for any signs of precipitation.
- Aid Dissolution: If particulates are present, you can gently warm the vial and use sonication to help redissolve the compound.[1][8]
- Prepare a Fresh Stock: If the precipitate does not dissolve, it is best to prepare a fresh stock solution to ensure accurate dosing in your experiments.



Data Presentation

Table 1: Solubility of WEHI-345

Solvent	Solubility	Reference
DMSO	≥ 2 mg/mL	
DMF	2 mg/mL	
Ethanol	Slightly soluble	
Water	Insoluble	[6]

Table 2: Recommended Storage Conditions for WEHI-345

Form	Storage Temperature	Duration	Reference
Powder	-20°C	≥ 4 years	
Stock Solution in DMSO	-20°C	1 year	[1][7]
Stock Solution in DMSO	-80°C	2 years	[1][7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM WEHI-345 Stock Solution in DMSO

- Pre-treatment of WEHI-345: Allow the vial of WEHI-345 powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculation: The molecular weight of **WEHI-345** is 401.47 g/mol . To prepare a 10 mM stock solution, you will need to dissolve 4.015 mg of **WEHI-345** in 1 mL of DMSO.
- Dissolution: Add the appropriate volume of high-purity, anhydrous DMSO to the vial of WEHI-345 powder.



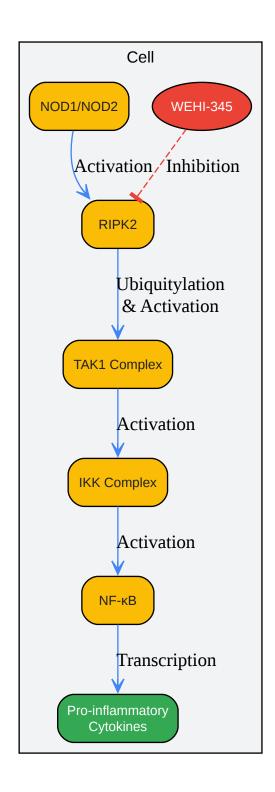
- Mixing: Vortex the solution until the WEHI-345 is completely dissolved. If necessary, gentle
 warming (to 37°C) or brief sonication can be used to aid dissolution.[1][8]
- Storage: Aliquot the stock solution into single-use vials and store at -20°C or -80°C.[1][7]

Protocol 2: Preparation of an Aqueous Working Solution of WEHI-345 for Cell Culture

- Pre-warm Medium: Pre-warm your cell culture medium to 37°C.
- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of your 10 mM DMSO stock solution in DMSO to a lower concentration (e.g., 1 mM).
- Final Dilution: Slowly add the required volume of the WEHI-345 stock solution (or intermediate dilution) to the pre-warmed medium while gently swirling to ensure rapid mixing.
 The final DMSO concentration should not exceed 0.5%.
- Visual Inspection: Visually inspect the final working solution for any signs of precipitation before adding it to your cells.

Visualizations

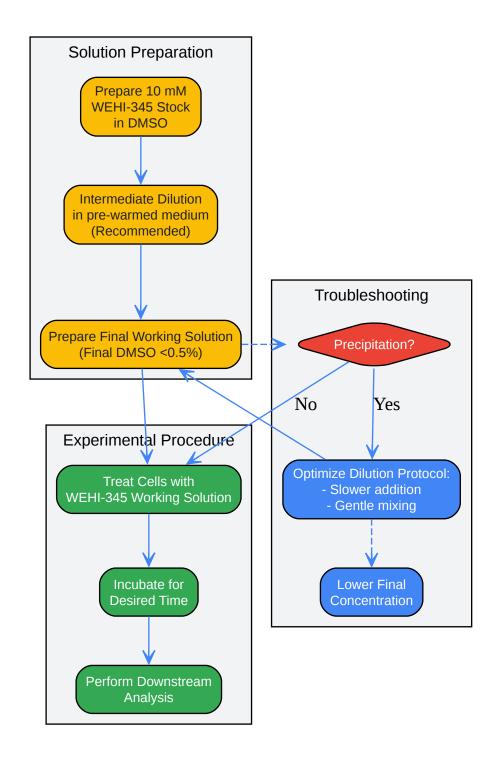




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Caption: Signaling pathway inhibited by WEHI-345.





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Caption: Experimental workflow for using WEHI-345.



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